

Technical Support Center: [D-Trp34]-Neuropeptide Y

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Compound of Interest

Compound Name: [D-Trp34]-Neuropeptide Y

Cat. No.: B15616635

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **[D-Trp34]-Neuropeptide Y**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **[D-Trp34]-Neuropeptide Y**?

A1: For initial reconstitution, several vendors suggest dissolving **[D-Trp34]-Neuropeptide Y** in 20% acetonitrile to a concentration of 0.20 mg/ml.[1][2] For a stock solution, you can also try dissolving the peptide in a small amount of an organic solvent like DMSO, which can then be diluted with an aqueous buffer.

Q2: Can I dissolve **[D-Trp34]-Neuropeptide Y** in water or a buffer solution directly?

A2: While some sources suggest trying to dissolve the peptide in water first, its solubility in aqueous solutions alone may be limited.[3] If you encounter issues, using a co-solvent like acetonitrile or a small amount of DMSO is recommended. For the related parent peptide, Neuropeptide Y, solubility in PBS (pH 7.2) is approximately 10 mg/ml.[4]

Q3: The peptide is not dissolving completely. What should I do?

A3: If you are having trouble dissolving the peptide, please refer to our troubleshooting guide below. The choice of solvent and the pH of the solution can significantly impact solubility. For

particularly hydrophobic peptides, initial solubilization in a small volume of DMSO followed by careful dilution with your aqueous buffer of choice is a common strategy.[3]

Q4: How should I store the reconstituted **[D-Trp34]-Neuropeptide Y** solution?

A4: It is recommended to use the reconstituted solution as soon as possible.[1] For short-term storage, keep the solution at -20°C. For longer-term storage of a stock solution, it is advisable to store it at -80°C.[5] Avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue: **[D-Trp34]-Neuropeptide Y** is forming a precipitate or will not fully dissolve.

This guide provides a step-by-step approach to address solubility issues with **[D-Trp34]-Neuropeptide Y**.

Solubility Data Summary

Compound	Solvent	Solubility
[D-Trp34]-Neuropeptide Y	20% Acetonitrile	0.20 mg/ml[1][2]
Neuropeptide Y (parent peptide)	Ethanol, DMSO, Dimethylformamide	~30 mg/ml[4]
Neuropeptide Y (parent peptide)	PBS (pH 7.2)	~10 mg/ml[4]

Experimental Protocol: Reconstitution of **[D-Trp34]-Neuropeptide Y**

This protocol provides a general guideline for reconstituting lyophilized **[D-Trp34]-Neuropeptide Y**.

Materials:

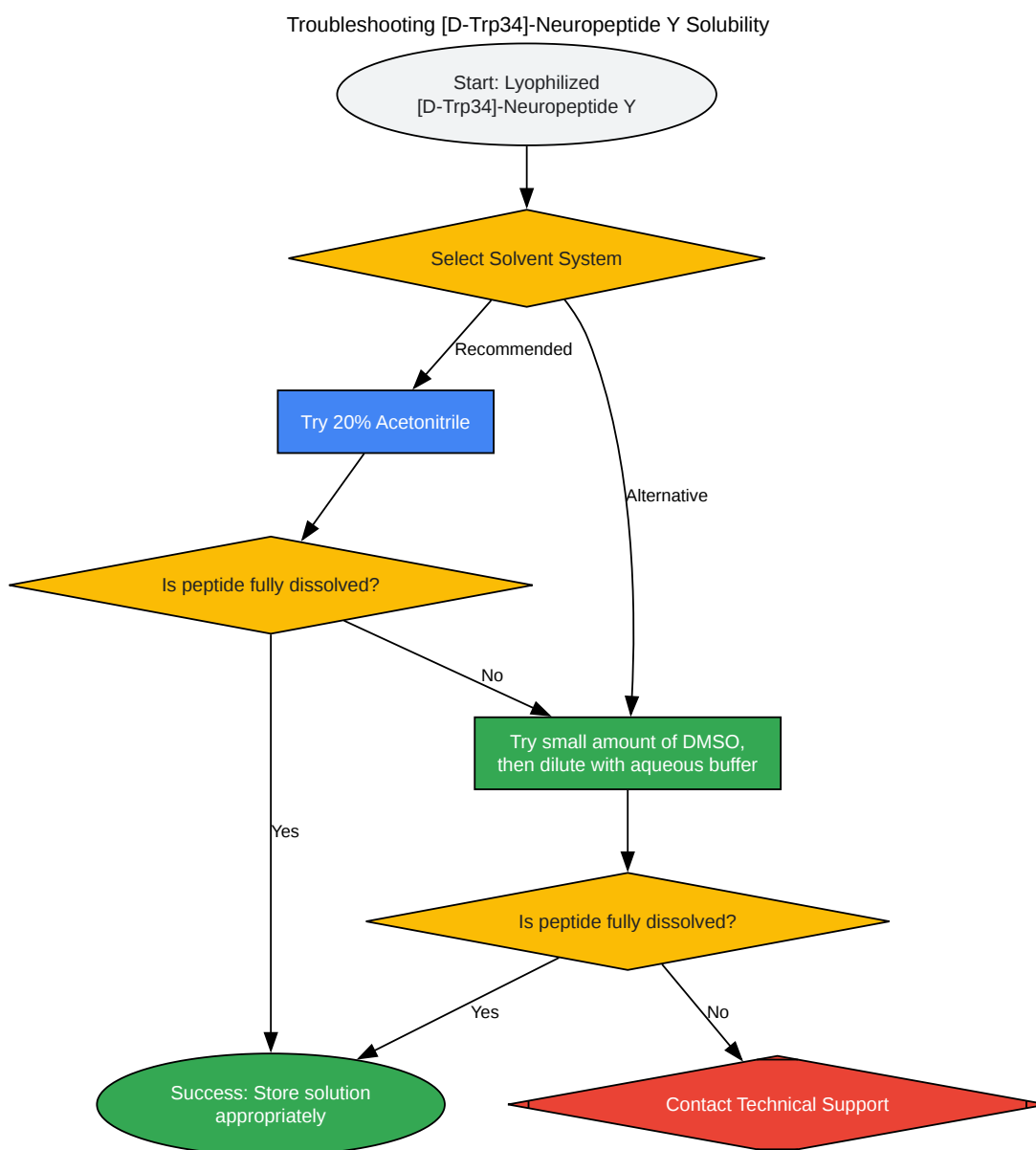
- Lyophilized **[D-Trp34]-Neuropeptide Y** peptide
- Sterile, high-purity water

- Acetonitrile
- Dimethyl sulfoxide (DMSO)
- Sterile, low-adhesion microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Preparation: Before opening, centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom.
- Solvent Selection: Based on your experimental needs, choose an appropriate solvent system. For a stock solution that can be diluted later, starting with an organic solvent is often effective.
- Reconstitution in 20% Acetonitrile:
 - Prepare a 20% acetonitrile solution in sterile water.
 - Add the appropriate volume of the 20% acetonitrile solution to the vial to achieve the desired concentration (e.g., for a 0.20 mg/ml solution).
 - Gently vortex or sonicate the vial to aid dissolution.
- Reconstitution using DMSO (for hydrophobic peptides):
 - Add a small amount of pure DMSO to the vial (e.g., 10-20 μ l).
 - Gently vortex until the peptide is dissolved.
 - Slowly add your desired aqueous buffer to the DMSO solution, mixing gently, to reach the final desired concentration and volume. Note: Be mindful of the final DMSO concentration in your experimental setup, as it can have physiological effects.
- Storage: Aliquot the reconstituted peptide solution into sterile, low-adhesion tubes and store at -20°C for short-term use or -80°C for long-term storage.

Visual Troubleshooting Workflow



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